

Introduction: Navigating the Chemistry of a Versatile Building Block

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)piperidin-4-ol

CAS No.: 252906-75-5

Cat. No.: B1624967

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3-(Hydroxymethyl)piperidin-4-ol is a bifunctional piperidine derivative increasingly recognized for its utility as a versatile building block in medicinal chemistry and drug development. Its stereochemically rich scaffold, featuring both primary and secondary alcohol functionalities, makes it an attractive starting material for synthesizing complex molecules and exploring novel chemical space. As with any potent chemical intermediate, a thorough understanding and rigorous application of safety protocols are not merely procedural formalities but are fundamental to ensuring the well-being of laboratory personnel and the integrity of research outcomes.

This guide provides a comprehensive overview of the safety and handling precautions for **3-(Hydroxymethyl)piperidin-4-ol**. By synthesizing data from structurally related piperidine compounds, this document offers a robust framework for risk assessment and management. The causality behind each recommendation is explained to empower researchers with the knowledge to handle this compound responsibly and effectively.

Section 1: Hazard Identification and Comprehensive Risk Assessment

While a specific Safety Data Sheet (SDS) for **3-(Hydroxymethyl)piperidin-4-ol** is not widely available, a reliable hazard profile can be constructed by examining the known risks of the piperidine core and similarly substituted analogues. The parent piperidine molecule is a flammable, toxic, and corrosive substance.[1][2] Hydroxylated piperidines, such as Piperidin-3-ol and Piperidin-4-ol, are classified as corrosive materials that can cause severe skin burns and eye damage, and are harmful if swallowed, inhaled, or absorbed through the skin.[3][4] Therefore, it is imperative to handle **3-(Hydroxymethyl)piperidin-4-ol** with a high degree of caution, assuming a similar or greater hazard profile.

1.1 GHS Hazard Classification (Inferred)

Based on available data for analogous compounds, the following GHS classification should be assumed for **3-(Hydroxymethyl)piperidin-4-ol**:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[5]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[5]
Skin Corrosion/Irritation	Category 1B/2	H314/H315: Causes severe skin burns and eye damage or Causes skin irritation[4][6][7]
Serious Eye Damage/Irritation	Category 1/2A	H318/H319: Causes serious eye damage or Causes serious eye irritation[4][6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[6]

1.2 Physical and Chemical Properties Relevant to Safety

Understanding the physical properties of a compound is critical for its safe handling and storage. The following table summarizes key properties, with data points derived from closely

related piperidine derivatives.

Property	Value / Information	Rationale / Source Analogue
Appearance	Off-white to yellow solid[8]	Typical for hydroxylated piperidines.
Molecular Formula	C6H13NO2[9]	-
Molecular Weight	131.17 g/mol [9]	-
Melting Point	Data not available; likely >80 °C	Piperidin-4-ol melts at 86-90°C.[8]
Boiling Point	Data not available; likely high	Piperidin-4-ol boils at 108-114 °C at 10 mmHg.[8]
Solubility	Soluble in water[8]	The two hydroxyl groups and the amine nitrogen suggest high water solubility.
Hygroscopicity	Likely hygroscopic[10]	Common for polar, hydroxylated small molecules.
Incompatibilities	Strong oxidizing agents, strong acids[6][11]	The piperidine nitrogen is basic and can react exothermically with acids.

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, starting with engineering controls and supplemented by appropriate PPE, is essential.

2.1 Engineering Controls: The First Line of Defense

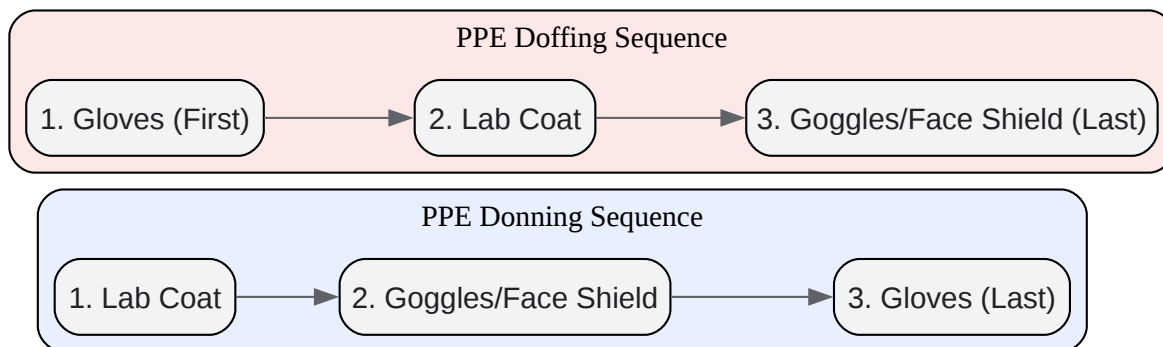
All manipulations of **3-(Hydroxymethyl)piperidin-4-ol**, including weighing, transferring, and preparing solutions, must be conducted in a certified chemical fume hood.[12] The fume hood

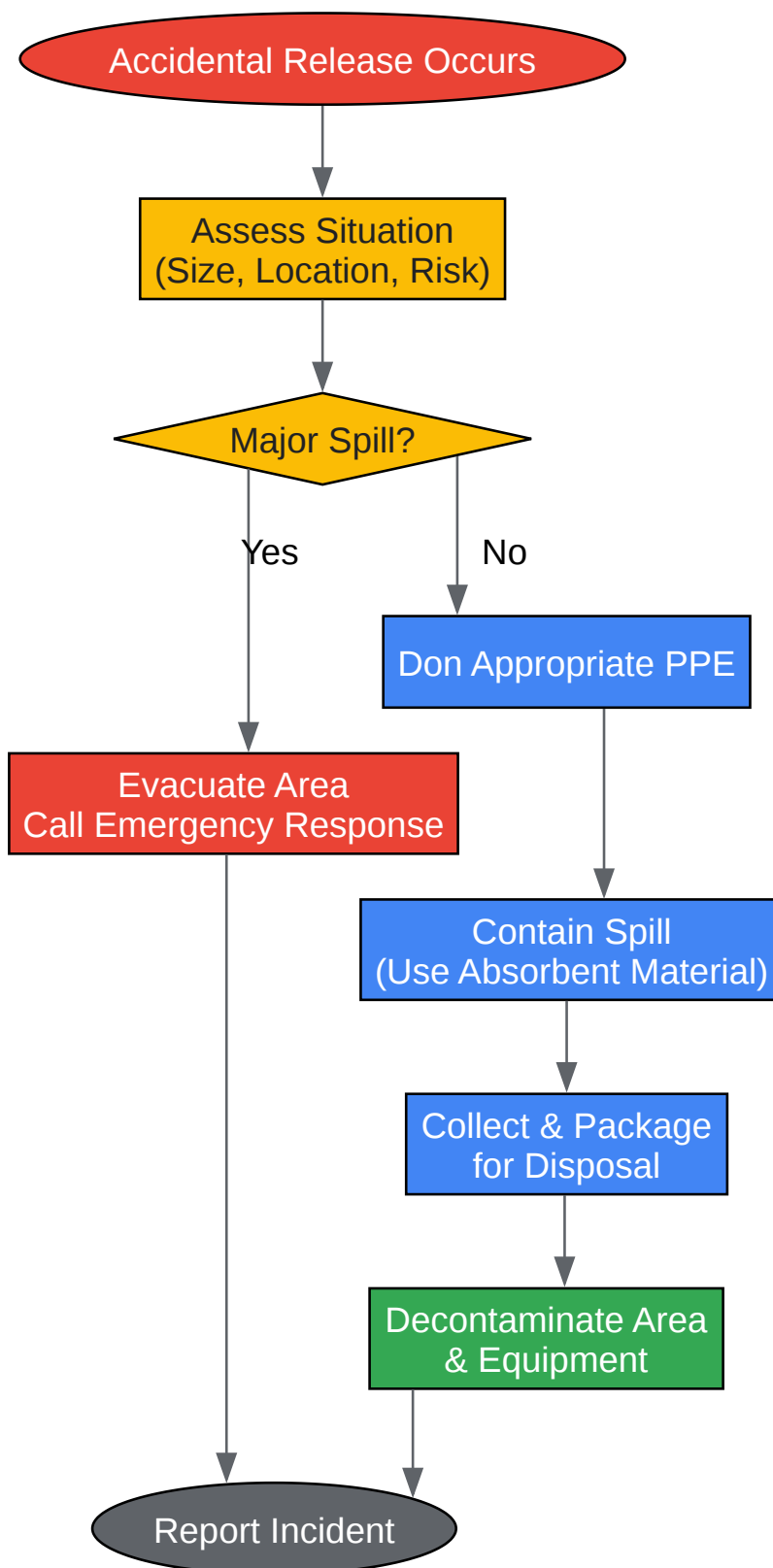
provides critical protection against the inhalation of airborne particulates and potential vapors. The work area should be equipped with an accessible safety shower and eyewash station.[13]

2.2 Personal Protective Equipment (PPE): A Non-Negotiable Requirement

Given the presumed corrosive and toxic nature of the compound, a comprehensive PPE ensemble is mandatory.[14]

- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene. Always check the manufacturer's glove compatibility data. Two pairs of gloves (double-gloving) are recommended.[2]
- **Eye and Face Protection:** Chemical safety goggles are required at all times.[3][15] When there is a significant risk of splashing, a full-face shield should be worn in addition to goggles.[16]
- **Skin and Body Protection:** A flame-retardant laboratory coat is required. Ensure it is fully buttoned. For larger quantities or procedures with a higher risk of spillage, a chemical-resistant apron is advisable.
- **Respiratory Protection:** Under normal use within a fume hood, respiratory protection is not typically required.[15] However, in the event of a large spill or ventilation failure, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used by trained emergency responders.[3][14]





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Figure 2. Decision Workflow for Accidental Release Response.

4.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide (CO₂), or a water spray. [4][17]* Unsuitable Extinguishing Media: Do not use a heavy water jet, as it may spread the material. [17]* Hazards from Combustion: Combustion may produce toxic fumes, including oxides of carbon (CO, CO₂) and nitrogen (NO_x). [4][17]* Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [4][17]

Section 5: Waste Disposal

All waste containing **3-(Hydroxymethyl)piperidin-4-ol**, including contaminated consumables and absorbed spill material, must be treated as hazardous waste.

- Collection: Collect waste in a clearly labeled, sealed, and compatible container.
- Storage: Store waste containers in a designated secondary containment area away from incompatible materials.
- Disposal: Arrange for collection and disposal by a licensed hazardous waste disposal company. [6] Disposal must be in accordance with all local, state, and federal regulations. [6] Do not dispose of this chemical down the drain. [17]

Conclusion

3-(Hydroxymethyl)piperidin-4-ol is a valuable tool for chemical innovation, but its potential hazards demand a culture of safety and preparedness. By understanding its inferred toxicological profile, implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to strict handling and emergency protocols, researchers can mitigate risks effectively. This proactive approach to safety ensures a secure environment for scientific discovery and protects both the individual and the integrity of the research institution.

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